

Antimicrobial Spectrum of Lonchocarpic Acid: A Technical Whitepaper

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Compound of Interest

Compound Name: *Lonchocarpic acid*

Cat. No.: *B608628*

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To the valued researcher,

This communication serves to address your request for an in-depth technical guide on the antimicrobial spectrum of **Lonchocarpic acid**. After a comprehensive search of the current scientific literature, we were unable to identify any specific compound designated as "**Lonchocarpic acid**." It is possible that this name is a synonym for another compound, a novel but yet unpublished molecule, or a term not widely adopted in the scientific community.

Our investigation did, however, yield information on several antimicrobial compounds isolated from the *Lonchocarpus* genus, which may be of interest to your research. These include:

- **Lonchocarpol A:** A flavanone that has demonstrated in vitro inhibitory activity against methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant *Enterococcus faecium* (VRE).^[1]
- **Derriobtusone A:** Isolated from *Lonchocarpus obtusus*, this compound has shown potential antibacterial activity against *Staphylococcus aureus* and the ability to inhibit its biofilm formation.^[2] It also exhibited some effect on reducing the biofilm biomass of *Escherichia coli*.^[2]

Due to the absence of specific data for a compound named "**Lonchocarpic acid**," we are unable to provide the requested in-depth technical guide, including quantitative data tables, detailed experimental protocols, and visualizations of signaling pathways.

We would be pleased to proceed with a detailed report on one of the related compounds mentioned above, or another topic of your choosing, should you provide an alternative subject of inquiry.

We appreciate your understanding and look forward to assisting you with your research needs.

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References

- 1. Antibacterial activity of lonchocarpol A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Antibacterial and Antioxidant Activities of Derriobtusone A Isolated from Lonchocarpus obtusus - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Antimicrobial Spectrum of Lonchocarpic Acid: A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608628#antimicrobial-spectrum-of-lonchocarpic-acid]

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